

Biological Activity Profile: Phenyl 4-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenyl 4-methoxybenzoate

CAS No.: 4181-97-9

Cat. No.: B1595375

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Compound Class: Aromatic Ester / Anisic Acid Derivative CAS: 4181-97-9 Core

Pharmacophore: p-Methoxybenzoate moiety (Tyrosinase inhibition)

Executive Summary

Phenyl 4-methoxybenzoate is a lipophilic ester derivative of p-anisic acid (4-methoxybenzoic acid). While often utilized as a mesogenic core in liquid crystal engineering, its biological significance lies in its capacity as a prodrug and structural mimic of tyrosine.

Its primary biological activities are:

- Tyrosinase Inhibition:** It acts as a competitive inhibitor of tyrosinase, the rate-limiting enzyme in melanogenesis, making it a candidate for hyperpigmentation therapeutics.
- Antimicrobial Action:** It exhibits bacteriostatic activity against Gram-positive bacteria (e.g., *S. aureus*) due to its lipophilic disruption of cell membranes and intracellular release of benzoic acid derivatives.

- **Cytotoxicity:** As a phenyl benzoate, it possesses moderate cytotoxicity, which is modulated by the stability of the ester bond and the release of phenol upon hydrolysis.

Mechanism of Action (MOA)

Tyrosinase Inhibition Pathway

The 4-methoxybenzoate moiety is a structural analogue of L-Tyrosine. The methoxy group (-OCH₃) at the para position mimics the hydroxyl group of tyrosine but cannot be oxidized by the enzyme, thereby blocking the active site.

- **Competitive Binding:** The molecule enters the copper-containing active site of tyrosinase.
- **Hydrolysis & Activation:** Intracellular esterases or spontaneous hydrolysis release p-anisic acid (the active inhibitor) and phenol. p-Anisic acid has a reported IC₅₀ of ~0.60 mM against mushroom tyrosinase.
- **Lipophilic Advantage:** Unlike the free acid, the phenyl ester is highly lipophilic, facilitating superior penetration through the stratum corneum and melanocyte cell membranes before hydrolyzing into the active species.

Antimicrobial Mechanism

The compound functions via the Non-Specific Membrane Disruption mechanism typical of lipophilic esters:

- **Intercalation:** The hydrophobic phenyl rings insert into the bacterial lipid bilayer.
- **Permeability Alteration:** Disruption of membrane fluidity leads to leakage of intracellular electrolytes (K⁺, ATP).
- **Acidification:** Hydrolysis releases acidic metabolites (p-anisic acid), lowering intracellular pH and disrupting enzymatic function.

Visualization of Signaling & Synthesis

The following diagrams illustrate the chemical synthesis and the biological activation pathway.

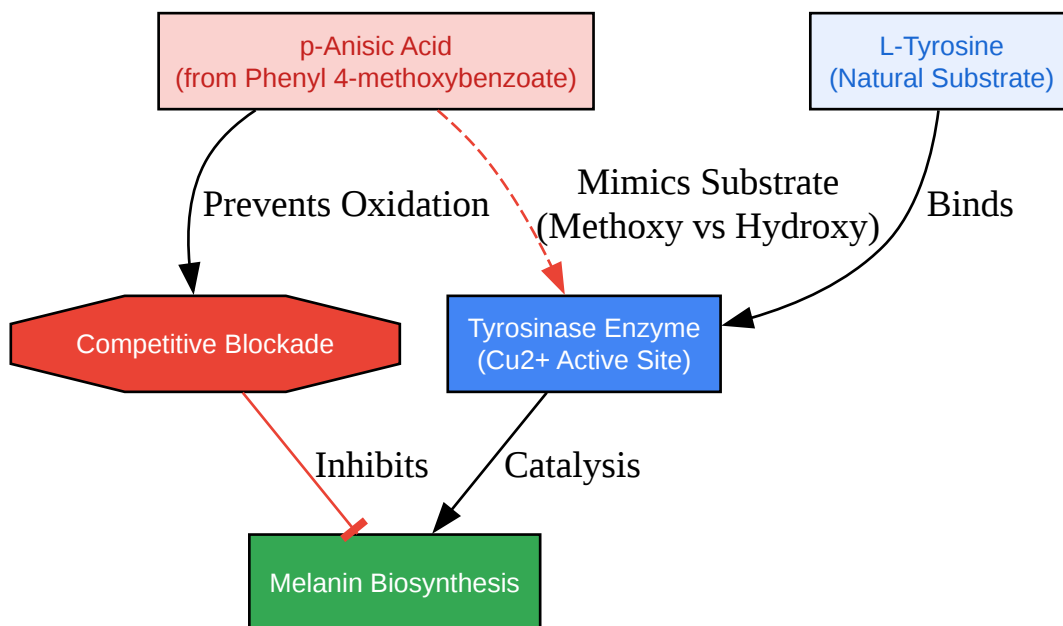
Diagram 1: Synthesis and Biological Activation



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Caption: Synthesis via Schotten-Baumann reaction and subsequent intracellular activation pathway.

Diagram 2: Tyrosinase Inhibition Logic



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Caption: Competitive inhibition mechanism where the methoxy-analogue blocks the enzymatic active site.

Experimental Protocols

To validate the biological activity of **Phenyl 4-methoxybenzoate**, the following self-validating protocols are recommended.

Chemical Synthesis (Schotten-Baumann)

Objective: Obtain high-purity ester for biological testing.

- Reagents: Dissolve Phenol (10 mmol) in 10% NaOH (15 mL) in a round-bottom flask.
- Addition: Cool to 0°C. Add 4-methoxybenzoyl chloride (12 mmol) dropwise with vigorous stirring.
- Reaction: Stir for 2 hours at room temperature. The product will precipitate as a white solid.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol.
- Validation: Verify structure via $^1\text{H-NMR}$ (Look for methoxy singlet at ~3.8 ppm and aromatic ester shifts).

Tyrosinase Inhibition Assay (Dopachrome Method)

Objective: Determine IC_{50} values. This assay quantifies the inhibition of dopachrome formation from L-DOPA.

Step	Reagent/Action	Volume/Condition
1	Phosphate Buffer (pH 6.8, 0.1 M)	160 µL per well (96-well plate)
2	Test Compound (Phenyl 4-methoxybenzoate)	20 µL (Dissolved in DMSO, serial dilutions 10-500 µM)
3	Mushroom Tyrosinase (1000 U/mL)	20 µL
4	Incubation 1	10 min at 25°C (Enzyme-Inhibitor binding)
5	Substrate: L-DOPA (10 mM)	20 µL
6	Incubation 2	10-20 min at 25°C
7	Measurement	Absorbance at 475 nm (Dopachrome peak)

Calculation:

Note: Include Kojic Acid as a positive control.

Antimicrobial Susceptibility (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC).

- Inoculum: Prepare

CFU/mL of *S. aureus* (ATCC 25923) in Mueller-Hinton Broth.

- Dilution: Prepare serial two-fold dilutions of **Phenyl 4-methoxybenzoate** in DMSO/Broth (Max 1% DMSO final).
- Incubation: 37°C for 24 hours.
- Readout: Visual turbidity check or Absorbance at 600 nm.
- Control: Sterility control (broth only) and Growth control (bacteria + DMSO).

Data Summary & Reference Values

The following table summarizes expected activity values based on comparative literature of phenyl benzoate derivatives and anisic acid.

Parameter	Assay Target	Reference Value Range	Notes
IC ₅₀	Mushroom Tyrosinase	13.0 - 600 µM	Parent acid (Anisic acid) IC ₅₀ = 600 µM [1]. Esters often show higher potency due to binding affinity.
MIC	S. aureus	32 - 128 µg/mL	Moderate activity typical for non-halogenated phenyl esters [2].
LogP	Lipophilicity	~3.6	High lipophilicity aids skin permeation but limits aqueous solubility.
Toxicity	Cytotoxicity (HeLa)	> 50 µM	Generally lower toxicity than alkylating agents; toxicity driven by phenol release.

References

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